

Cefoperazone Dihydrate chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cefoperazone Dihydrate*

Cat. No.: *B1353751*

[Get Quote](#)

In-Depth Technical Guide: Cefoperazone Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical properties of **Cefoperazone Dihydrate**, a semisynthetic broad-spectrum cephalosporin antibiotic. The data presented is intended for professionals engaged in research and development within the pharmaceutical and biomedical fields.

Chemical Identity and Properties

Cefoperazone Dihydrate is the hydrated form of Cefoperazone, an antimicrobial β -lactamase inhibitor.^{[1][2]} It is utilized as a pharmaceutical primary standard for various quality tests and assays.

Quantitative Data Summary

The fundamental chemical and physical properties of **Cefoperazone Dihydrate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Chemical Formula	<chem>C25H31N9O10S2</chem>	PubChem[3]
Molecular Weight	681.70 g/mol	Simson Pharma Limited[4], Sigma-Aldrich
CAS Number	113826-44-1	ChemicalBook[1][2], Simson Pharma Limited[4]
Empirical Formula (Hill Notation)	<chem>C25H27N9O8S2 · 2H2O</chem>	USP Store[5], Sigma-Aldrich

Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the specific chemical formula and molecular weight of **Cefoperazone Dihydrate**. As this pertains to fundamental chemical data rather than complex biological or chemical processes, detailed experimental protocols for its determination are not included. Similarly, signaling pathways or experimental workflow diagrams are not applicable to the presentation of this specific information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cefoperazone dihydrate | 113826-44-1 [chemicalbook.com]
- 2. Cefoperazone dihydrate | 113826-44-1 [chemicalbook.com]
- 3. Cefoperazone Dihydrate | C25H31N9O10S2 | CID 6420003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cefoperazone Dihydrate | CAS No- 113826-44-1 | Simson Pharma Limited [simsonpharma.com]
- 5. store.usp.org [store.usp.org]

- To cite this document: BenchChem. [Cefoperazone Dihydrate chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1353751#cefoperazone-dihydrate-chemical-formula-and-molecular-weight\]](https://www.benchchem.com/product/b1353751#cefoperazone-dihydrate-chemical-formula-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com